

Validating Experimental Outcomes with 2-Ethoxy-2-oxoacetic Acid: A Comparative Guide

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Compound of Interest

Compound Name: 2-Ethoxy-2-oxoacetic acid

Cat. No.: B031057

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For researchers, scientists, and professionals in drug development, the selection of appropriate reagents is paramount for reproducible and efficient synthesis of complex molecules. **2-Ethoxy-2-oxoacetic acid**, also known as ethyl hydrogen oxalate, is a versatile synthetic intermediate widely utilized in the pharmaceutical industry.[1] Its bifunctional nature, possessing both a carboxylic acid and an ethyl ester group, allows for its application in a variety of organic reactions, including esterifications and acylations, to construct intricate molecular frameworks with high precision.[1] This guide provides a comparative analysis of **2-Ethoxy-2-oxoacetic acid**, supported by experimental data, to aid in its effective implementation in research and development.

Performance and Synthesis: A Quantitative Comparison

The efficiency of synthesizing **2-Ethoxy-2-oxoacetic acid** is crucial for its subsequent applications. Below are tables summarizing the performance of different synthetic routes and the physical properties of the compound.

Table 1: Comparison of Synthesis Routes for **2-Ethoxy-2-oxoacetic Acid**

Parameter	Laboratory Method (Acid-Catalyzed Esterification)	Industrial Batch Process	Continuous Process	Ozonolysis of Diethyl Fumarate (with Hydrogenation)
Yield (%)	85–92	78–85	90–95	up to 94 (hydrogenation step)[2]
Purity (%)	95	92	98	High (impurities like residual oxalic acid can be present)[3]
Energy Use (kWh/kg)	18	22	14	N/A
Scalability	Low	Moderate	High	Scalable
Key Conditions	Reflux with H ₂ SO ₄ catalyst[3]	N/A	Optimized for efficiency[3]	Ozonolysis followed by hydrogenation with a palladium catalyst[2]

Table 2: Physical and Chemical Properties of **2-Ethoxy-2-oxoacetic Acid**

Property	Value
CAS Number	617-37-8[1]
Molecular Formula	C ₄ H ₆ O ₄ [2]
Molecular Weight	118.09 g/mol [2]
Appearance	Colorless liquid or solid[3]
Boiling Point	204.7 °C at 760 mmHg
Melting Point	195 °C
Purity (typical)	>95%[3][4]

Comparison with an Alternative: 2-(Methylamino)-2-oxoacetic Acid

While **2-Ethoxy-2-oxoacetic acid** is a valuable reagent, other compounds can be used for similar synthetic purposes. One such alternative is 2-(Methylamino)-2-oxoacetic Acid.

Table 3: Comparison with 2-(Methylamino)-2-oxoacetic Acid

Feature	2-Ethoxy-2-oxoacetic Acid	2-(Methylamino)-2-oxoacetic Acid
CAS Number	617-37-8	29262-58-6[3]
Molecular Formula	C ₄ H ₆ O ₄	C ₃ H ₅ NO ₃ [3]
Molecular Weight	118.09 g/mol	119.08 g/mol [3]
Key Functional Groups	Ethoxy, Oxo, Carboxylic Acid	Methylamino, Oxo, Carboxylic Acid
Primary Applications	Building block for complex heterocycles, intermediate in pharmaceutical synthesis.[1][3]	Building block in peptidomimetics and for enzyme inhibitors.[3]
Reactivity Profile	The ethoxy group allows for nucleophilic substitution reactions.[2]	The methylamino group offers different reactivity and opportunities for hydrogen bonding.

The choice between these reagents depends on the specific synthetic strategy and the desired properties of the final product. The ethoxy group in **2-Ethoxy-2-oxoacetic acid** provides a classic ester linkage, while the methylamino group in the alternative introduces an amide-like functionality.

Experimental Protocols

Below is a detailed methodology for a common laboratory-scale synthesis of **2-Ethoxy-2-oxoacetic acid**.

Protocol: Acid-Catalyzed Esterification of Oxalic Acid

This protocol describes the synthesis of **2-Ethoxy-2-oxoacetic acid** from oxalic acid and ethanol using sulfuric acid as a catalyst.

Materials:

- Oxalic acid (HOOC-COOH)

- Ethanol ($\text{C}_2\text{H}_5\text{OH}$)
- Concentrated Sulfuric acid (H_2SO_4)
- Ethyl acetate
- Hexane
- Sodium bicarbonate solution (saturated)
- Magnesium sulfate (anhydrous)

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Apparatus for vacuum distillation

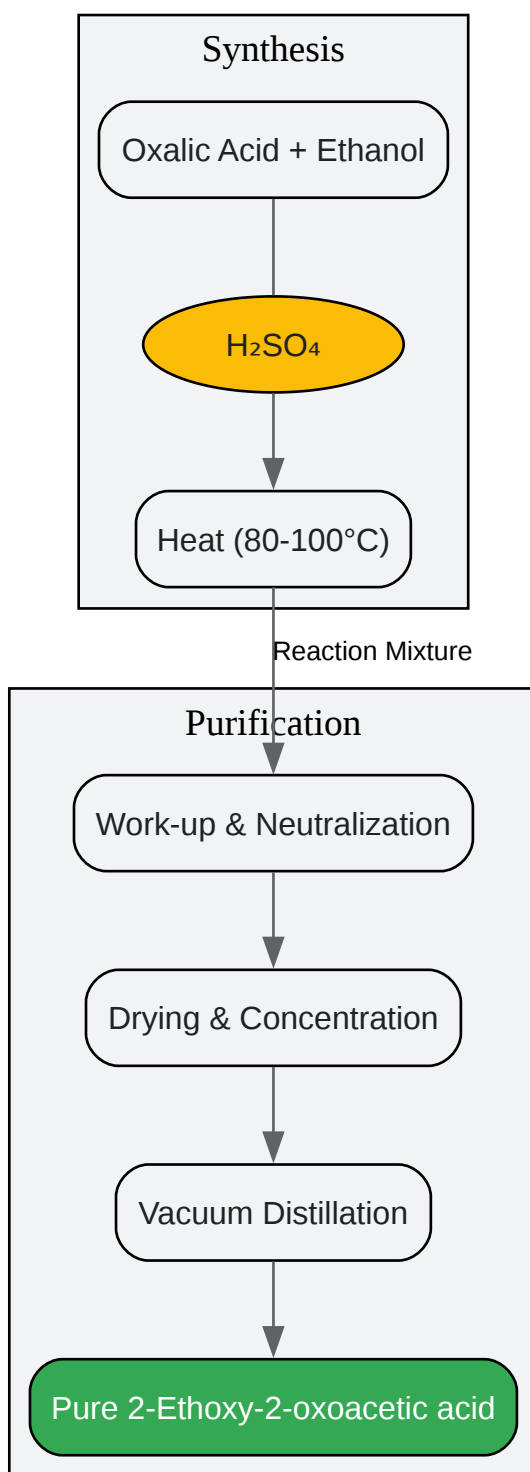
Procedure:

- **Reaction Setup:** In a round-bottom flask, combine oxalic acid and ethanol in a 1:1 molar ratio. This ratio is chosen to favor the formation of the monoester over the diester.[3]
- **Catalyst Addition:** Slowly add concentrated sulfuric acid to the mixture, amounting to 5–10% of the total weight.[3]
- **Reflux:** Heat the mixture to 80–100 °C under reflux.[3] The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Transfer the mixture to a separatory funnel and dilute with ethyl acetate.

- Neutralization: Wash the organic layer sequentially with water and a saturated solution of sodium bicarbonate to neutralize the acidic catalyst.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purification: Purify the crude product by vacuum distillation. The boiling point of **2-Ethoxy-2-oxoacetic acid** is approximately 130–135 °C at 50–60 mmHg, which allows for its separation from the higher-boiling diethyl oxalate (BP 185 °C).^[3] For higher purity, crystallization from an ethyl acetate/hexane mixture can be performed, which can yield a recovery of 89% at 4°C.^[3] For pharmaceutical-grade applications (>99% purity), preparative HPLC with a C18 reverse-phase column and a mobile phase of 70:30 H₂O:MeCN with 0.1% TFA can be employed.^[3]

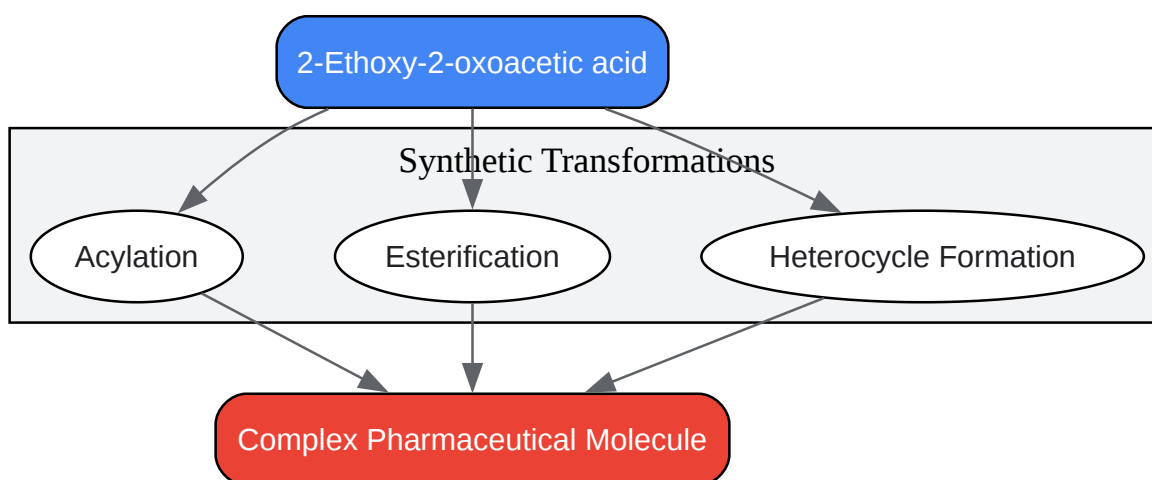
Visualizing Workflows and Applications

Diagrams illustrating the experimental workflow and the role of **2-Ethoxy-2-oxoacetic acid** in synthesis can aid in understanding its practical application.



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Caption: Workflow for the synthesis and purification of **2-Ethoxy-2-oxoacetic acid**.



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Caption: Role of **2-Ethoxy-2-oxoacetic acid** as a key synthetic intermediate.

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